

Application of Tirasemtiv in Studying Skeletal Muscle Contractility: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tirasemtiv*

Cat. No.: *B1682385*

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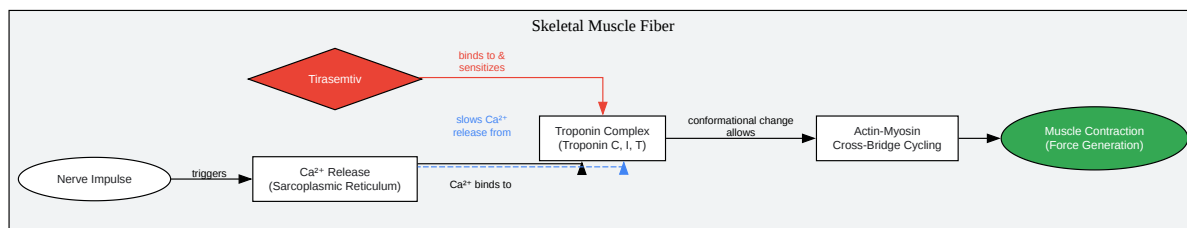
For Researchers, Scientists, and Drug Development Professionals

Introduction

Tirasemtiv (formerly CK-2017357) is a selective, fast skeletal muscle troponin activator. It enhances muscle contractility by increasing the sensitivity of the troponin complex to calcium. **Tirasemtiv** slows the rate of calcium release from the regulatory troponin complex in fast skeletal muscle fibers, which amplifies the muscle's response to neuromuscular input and increases force generation at sub-maximal nerve stimulation frequencies. This mechanism of action makes it a valuable tool for studying skeletal muscle physiology and pathophysiology, particularly in conditions characterized by muscle weakness or fatigue. This document provides detailed application notes and protocols for the use of **Tirasemtiv** in preclinical research settings.

Mechanism of Action

Tirasemtiv's primary mechanism involves binding to the fast skeletal muscle troponin C (fsTnC) and stabilizing the Ca^{2+} -bound state. This leads to a leftward shift in the force-calcium relationship, meaning that less calcium is required to generate a given amount of force. The increased calcium sensitivity results in greater force production at submaximal stimulation frequencies, which are typical during voluntary muscle activation.



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Caption: Mechanism of action of **Tirasemtiv** in skeletal muscle.

Data Presentation

In Vitro Studies: Effects of Tirasemtiv on Muscle Force

| Muscle Type | Species | Tirasemtiv Concentration | Key Findings | Reference |
|---------------------------------|-------------------|--------------------------|---|-----------|
| Extensor Digitorum Longus (EDL) | Mouse (Acta1H40Y) | 10 μ M | ~100% increase in force at 40 Hz stimulation. No effect on maximal force. | |
| Extensor Digitorum Longus (EDL) | Mouse (Wild) | | | |

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